

Application Notes and Protocols for ^{123}I -MIP-1095 SPECT Imaging

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Compound of Interest

Compound Name: MIP-1095
CAS No.: 949575-22-8
Cat. No.: B1677151

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For Researchers, Scientists, and Drug Development Professionals

Introduction

^{123}I -**MIP-1095** is a radioiodinated small molecule inhibitor of Prostate-Specific Membrane Antigen (PSMA), a cell surface protein highly expressed in prostate cancer. This document provides detailed application notes and protocols for the use of ^{123}I -**MIP-1095** in Single Photon Emission Computed Tomography (SPECT) imaging for the detection of primary and metastatic prostate cancer. The protocols outlined below cover radiolabeling, quality control, patient preparation, and SPECT imaging procedures.

Radiolabeling of MIP-1095 with ^{123}I

The radiolabeling of **MIP-1095** with Iodine-123 is achieved via an electrophilic radioiodination reaction on a tri-n-butylstannyl precursor. The following protocol is a representative procedure.

Experimental Protocol: Radiolabeling

Materials:

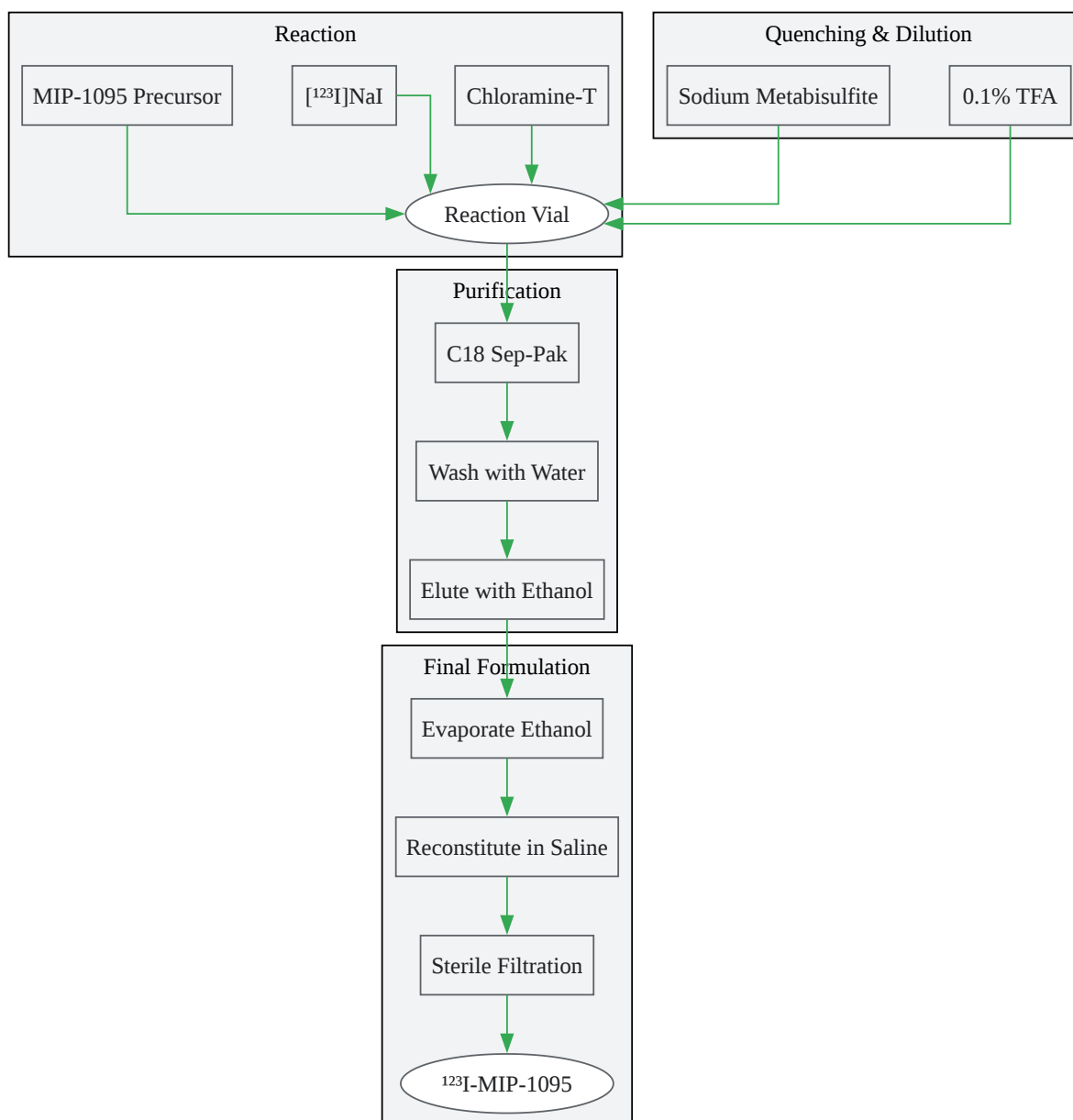
- **MIP-1095** tri-n-butylstannyl precursor
- [^{123}I]Sodium Iodide in 0.1 M NaOH
- Chloramine-T
- Sodium metabisulfite
- Ethanol, USP
- Sterile water for injection
- 0.1% Trifluoroacetic acid (TFA) in water
- Acetonitrile (ACN), HPLC grade
- C18 Sep-Pak cartridge
- Sterile 0.22 μm filter

Procedure:

- To a sterile vial containing the **MIP-1095** tri-n-butylstannyl precursor (typically 5-10 μg in a small volume of ethanol), add [^{123}I]Sodium Iodide (typically 185-370 MBq, 5-10 mCi).
- Initiate the radioiodination reaction by adding an aqueous solution of Chloramine-T (typically 50 μg in 50 μL of sterile water).
- Allow the reaction to proceed at room temperature for 5-10 minutes with gentle agitation.
- Quench the reaction by adding an aqueous solution of sodium metabisulfite (typically 100 μg in 100 μL of sterile water).
- Dilute the reaction mixture with 1 mL of 0.1% TFA in water.
- Activate a C18 Sep-Pak cartridge by washing with 5 mL of ethanol followed by 10 mL of sterile water.
- Load the diluted reaction mixture onto the activated C18 Sep-Pak cartridge.

- Wash the cartridge with 10 mL of sterile water to remove unreacted ^{123}I and other hydrophilic impurities.
- Elute the ^{123}I -**MIP-1095** from the cartridge with 1 mL of ethanol.
- Evaporate the ethanol under a stream of nitrogen gas.
- Reconstitute the final product in a suitable vehicle for injection, such as sterile saline with a small percentage of ethanol, and pass it through a sterile 0.22 μm filter into a sterile vial.

Radiolabeling Workflow



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Caption: Workflow for the radiolabeling of **MIP-1095** with ^{123}I .

Quality Control of ^{123}I -MIP-1095

Ensuring the purity and identity of the final radiolabeled product is critical for patient safety and imaging accuracy.

Experimental Protocol: Quality Control

1. Radiochemical Purity (RCP) by HPLC:

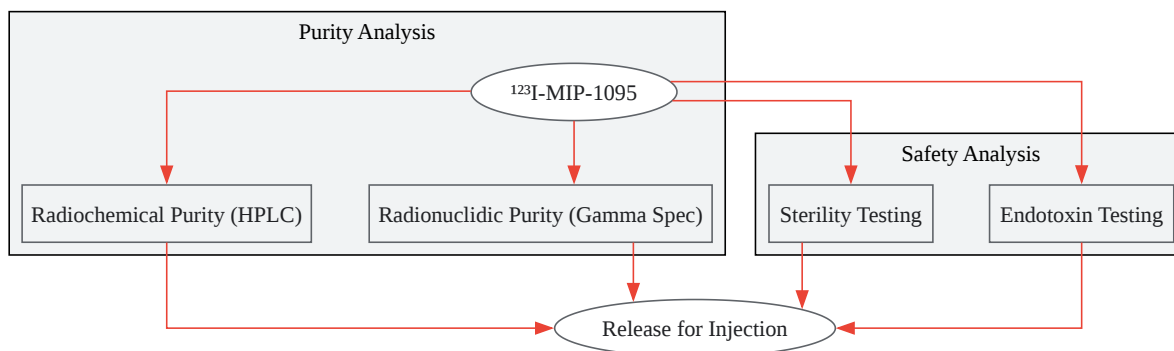
- System: High-Performance Liquid Chromatography (HPLC) system with a UV and a radioactivity detector.
- Column: Reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase A: 0.1% TFA in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A linear gradient from 95% A and 5% B to 5% A and 95% B over 15-20 minutes.
- Flow Rate: 1 mL/min.
- Injection Volume: 10-20 μL .
- Procedure:
 - Inject a small aliquot of the final product onto the HPLC system.
 - Monitor the chromatogram from both the UV and radioactivity detectors.
 - Calculate the radiochemical purity by integrating the area under the radioactive peak corresponding to ^{123}I -MIP-1095 and dividing it by the total integrated radioactive area of all peaks.
 - The acceptance criterion for RCP is typically $\geq 95\%$.

2. Radionuclidic Purity:

- System: Multichannel analyzer with a high-purity germanium (HPGe) detector.

- Procedure:
 - Acquire a gamma spectrum of the final ^{123}I -MIP-1095 product.
 - Identify the characteristic photopeak of ^{123}I at 159 keV.
 - Identify and quantify any radionuclide impurities by their characteristic gamma emissions.
 - The acceptance criterion for radionuclidic purity is typically $\geq 99\%$.
3. Sterility and Endotoxin Testing:
- Standard pharmacopeial methods for sterility (e.g., direct inoculation or membrane filtration) and bacterial endotoxins (LAL test) should be performed.

Quality Control Workflow



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Caption: Quality control workflow for ^{123}I -MIP-1095.

^{123}I -MIP-1095 SPECT Imaging Protocol

Patient Preparation

- Fasting: Patients should fast for a minimum of 4 hours prior to the injection of ^{123}I -**MIP-1095**.
- Hydration: Patients should be well-hydrated. Encourage the patient to drink several glasses of water before the injection and to continue hydrating and voiding frequently after the injection to reduce radiation dose to the bladder.
- Medications: A review of the patient's current medications should be conducted to identify any potential interferences.

SPECT Imaging Protocol

1. Radiopharmaceutical Administration:

- Dose: Aseptically administer 185-370 MBq (5-10 mCi) of ^{123}I -**MIP-1095** intravenously.[1]
- Flush: Follow the injection with a 10-20 mL saline flush.

2. Imaging Time Points:

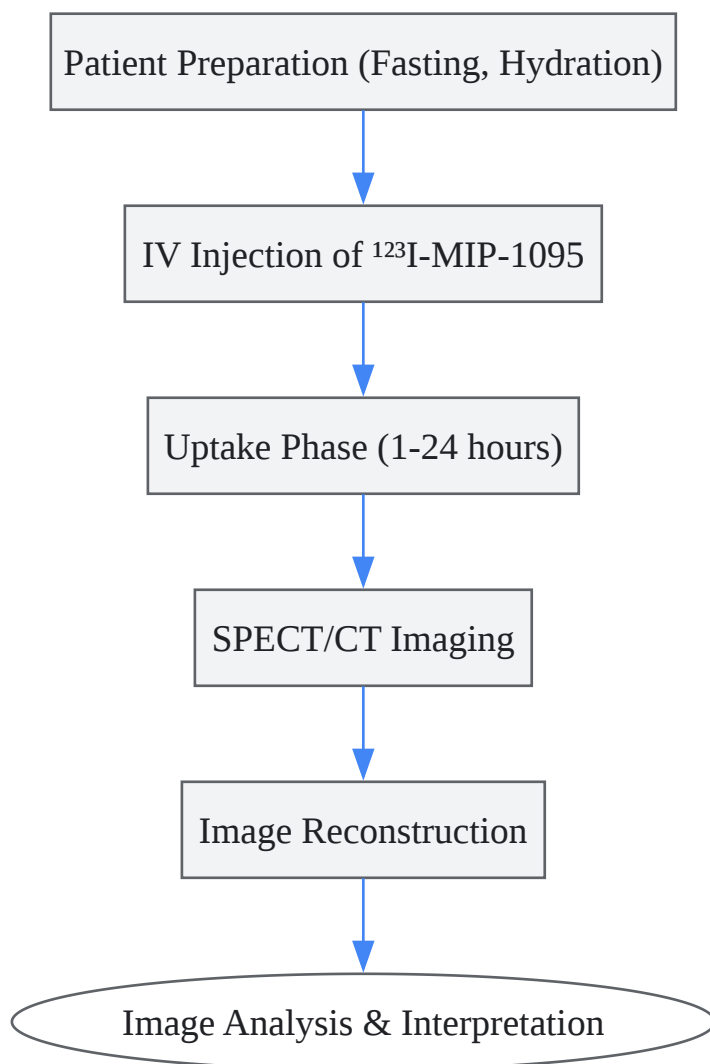
- Whole-body planar and SPECT/CT imaging can be performed at multiple time points to assess the biodistribution and tumor uptake.
- Early Imaging: 1-4 hours post-injection.[1]
- Delayed Imaging: 18-24 hours post-injection. Delayed imaging may improve tumor-to-background ratios.
- Additional imaging points up to 72 hours can be considered for dosimetry calculations.

3. SPECT/CT Acquisition Parameters:

- Gamma Camera: Dual-head SPECT or SPECT/CT scanner.
- Collimator: Low-energy, high-resolution (LEHR) collimator.
- Energy Window: 15-20% window centered at 159 keV for ^{123}I .
- SPECT Acquisition:

- Matrix: 128x128.
- Rotation: 360° (180° per head).
- Projections: 60-120 projections over 360°.
- Time per projection: 20-30 seconds.
- CT Acquisition (for SPECT/CT):
 - Low-dose CT for attenuation correction and anatomical localization. Typical parameters: 120 kVp, 30-50 mAs.
- Image Reconstruction:
 - Iterative reconstruction (e.g., OSEM) with corrections for attenuation, scatter, and collimator-detector response.

SPECT Imaging Workflow



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Caption: Workflow for ^{123}I -MIP-1095 SPECT imaging.

Data Presentation

Table 1: Radiolabeling and Quality Control Parameters

Parameter	Specification
Radiochemical Yield	> 50%
Radiochemical Purity	≥ 95%
Radionuclidic Purity	≥ 99%
Sterility	Sterile
Bacterial Endotoxins	< 175 EU/V

Table 2: SPECT Imaging Parameters

Parameter	Recommended Setting
Injected Dose	185-370 MBq (5-10 mCi)
Imaging Time Points	1-4 hours and 18-24 hours post-injection
Collimator	Low-Energy, High-Resolution (LEHR)
Energy Window	159 keV ± 10%
Matrix Size	128 x 128
Projections	60-120 over 360°
Reconstruction	Iterative (OSEM) with corrections

Table 3: Biodistribution and Dosimetry of ¹²³I-MIP-1095

Note: The following data is extrapolated from studies using ¹²⁴I-MIP-1095 and early clinical data with ¹²³I-MIP-1095. Organ-specific dosimetry may vary.

Organ	Mean Absorbed Dose (mGy/MBq)
Salivary Glands	0.15
Liver	0.06
Kidneys	0.05
Red Marrow	Not Reported for ¹²³ I
Total Body	0.01

(Data derived from phase I clinical trial information)[[1](#)]

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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